

# Unveiling the Bioactivity of Casuarinin and its Analogs: A Structure-Activity Relationship Guide

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## Compound of Interest

Compound Name: Casuarinin

Cat. No.: B1252395

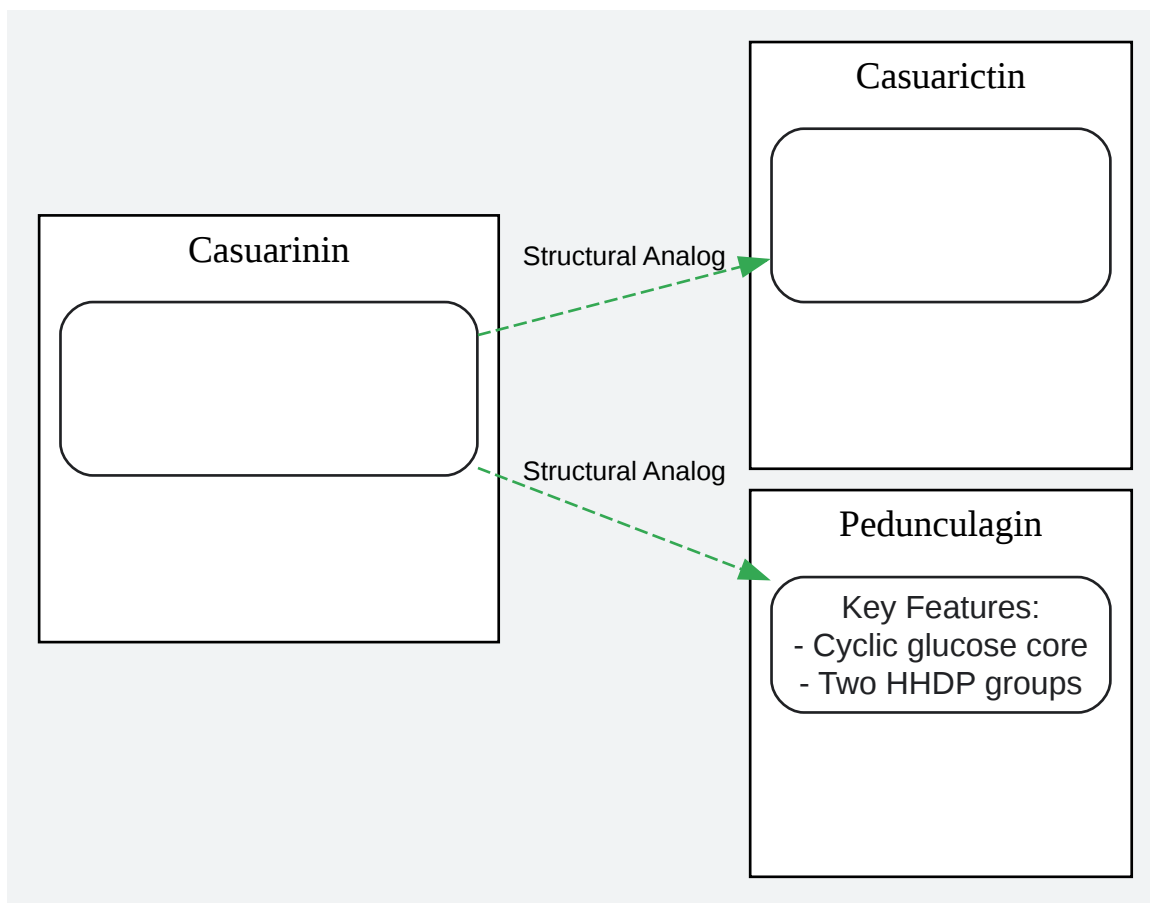
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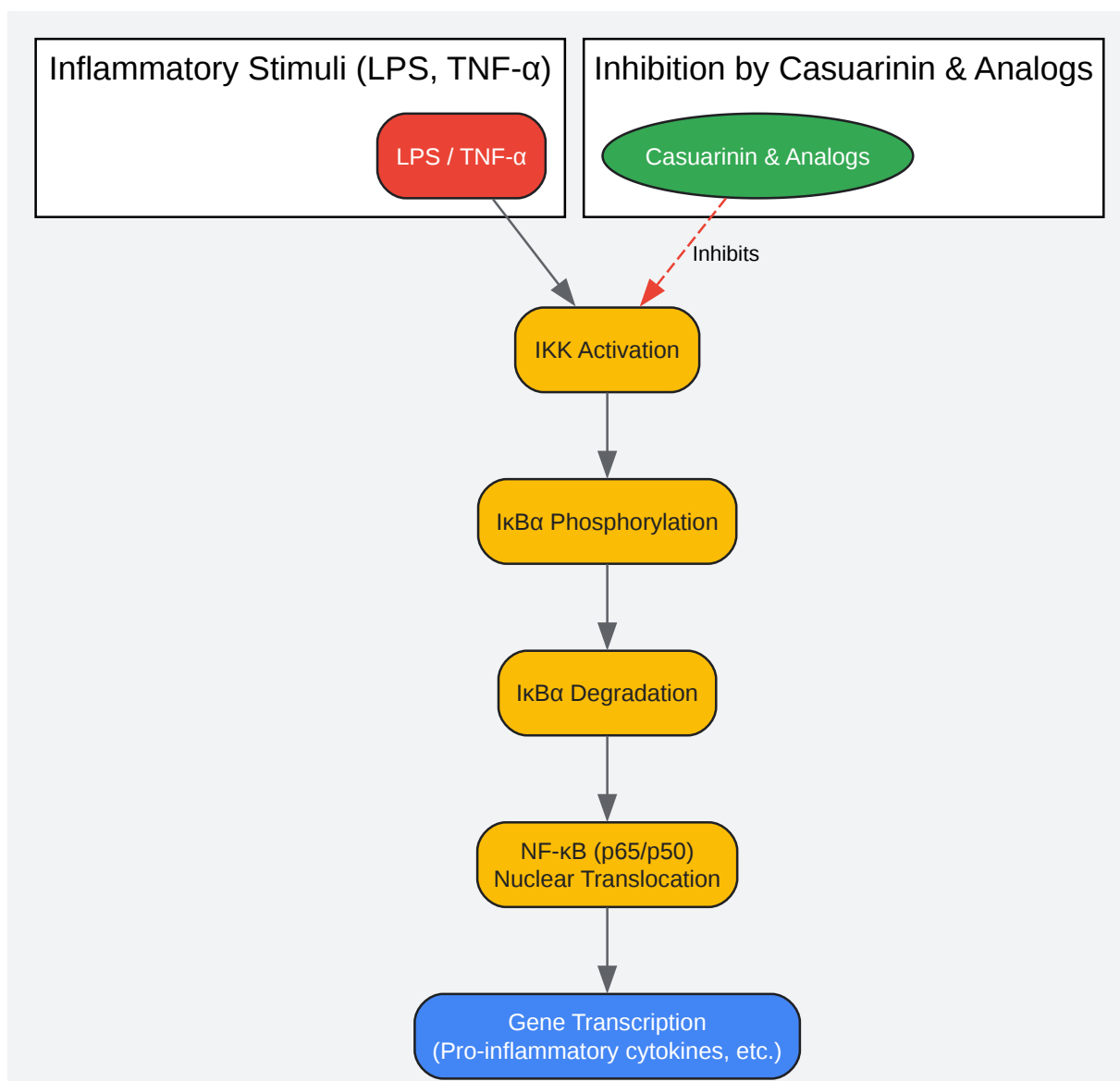
For Researchers, Scientists, and Drug Development Professionals

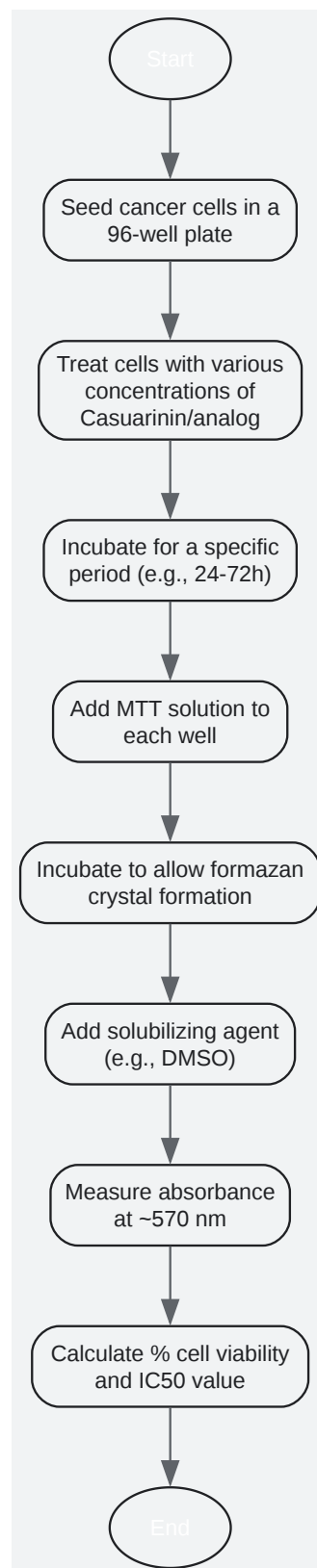
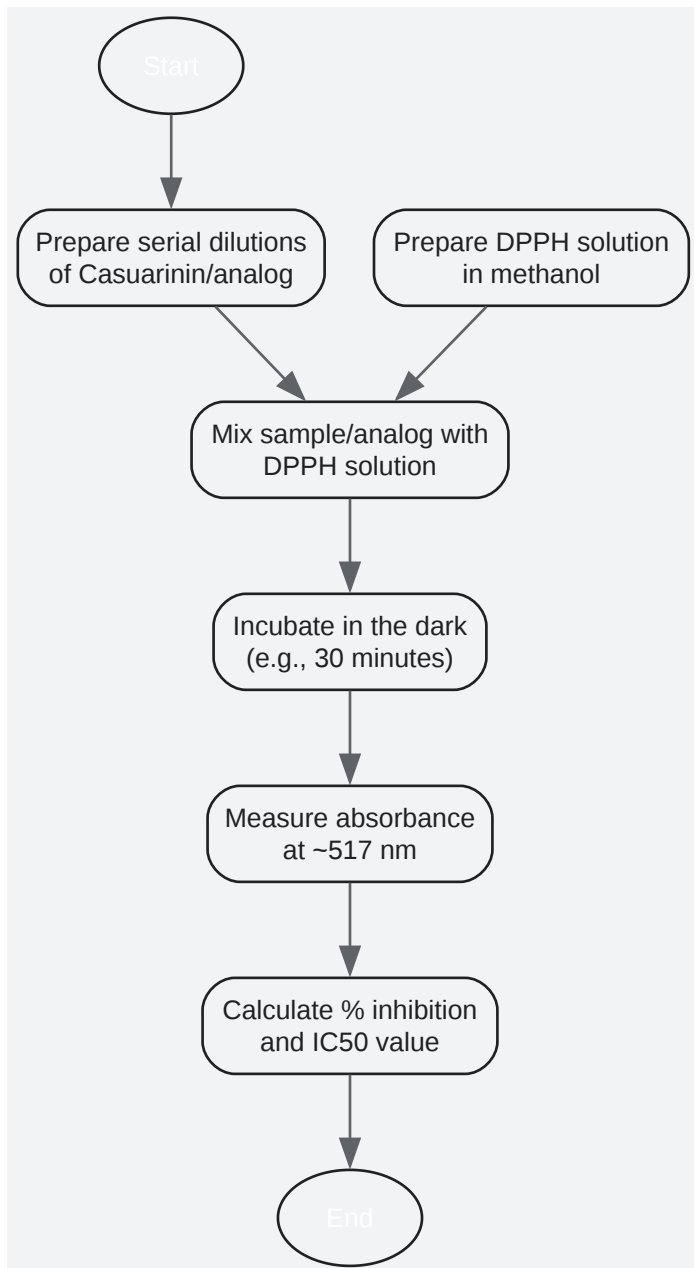
**Casuarinin**, a C-glycosidic ellagitannin, has garnered significant attention in the scientific community for its diverse pharmacological activities, including antioxidant, anti-inflammatory, and anticancer effects. Understanding the relationship between its chemical structure and biological activity is paramount for the development of novel therapeutic agents. This guide provides a comparative analysis of **Casuarinin** and its naturally occurring analogs, Casuarictin and Pedunculagin, delving into their structure-activity relationships (SAR) and the molecular mechanisms underlying their therapeutic potential.

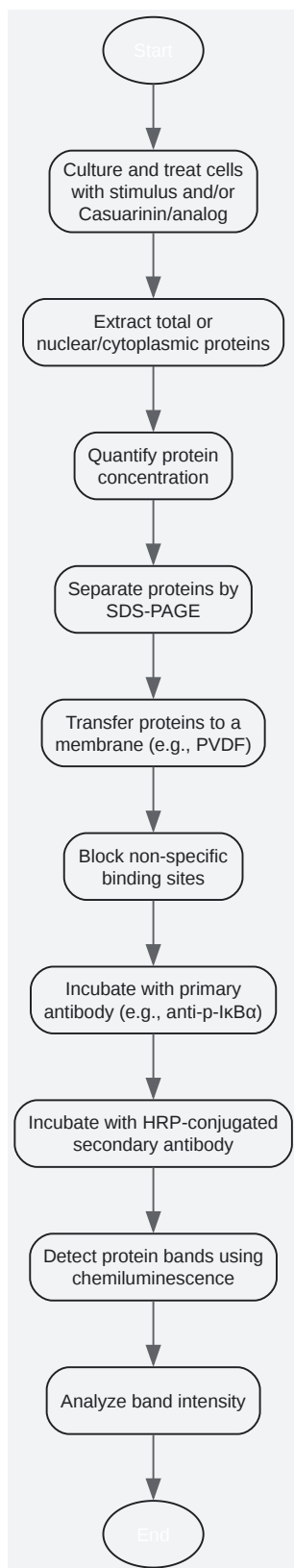
## Core Chemical Structures and Key Functional Groups

The fundamental structure of **Casuarinin** and its analogs consists of a glucose core esterified with galloyl and hexahydroxydiphenoyl (HHDP) groups. The number and linkage of these phenolic moieties are critical determinants of their biological activity.









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